

Introduction: Navigating the Isomeric Complexity of C₁₂H₁₀O₂ Aromatic Ethers

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Compound of Interest

Compound Name: 1,4-Bis(2-propynyloxy)benzene

CAS No.: 34596-36-6

Cat. No.: B1282030

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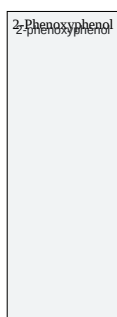
In the fields of chemical research and drug development, precise molecular identification is paramount. The chemical formula C₁₂H₁₀O₂, while seemingly specific, represents a fascinating landscape of structural isomerism, particularly within the class of aromatic ethers. These compounds, characterized by an oxygen atom connected to at least one aromatic ring, serve as crucial building blocks, pharmacophores, and research tools.^[1] The subtle rearrangement of atoms to form different isomers can drastically alter a molecule's physicochemical properties, biological activity, and toxicological profile.

This guide provides a comprehensive exploration of the primary aromatic ether isomers of C₁₂H₁₀O₂. Moving beyond simple enumeration, we will delve into the causality behind their distinct properties, provide robust analytical protocols for their differentiation, and contextualize their relevance for researchers, scientists, and drug development professionals. The focus is on the most stable and well-documented isomers: the phenoxyphenols. While other theoretical isomers exist (e.g., partially hydrogenated dibenzo-p-dioxins), the phenoxyphenols represent the most frequently encountered and synthetically relevant members of this class.

Part 1: Core Isomers and IUPAC Nomenclature

The degree of unsaturation for $C_{12}H_{10}O_2$ is calculated to be 8, which is consistent with the presence of two benzene rings. The primary and most stable aromatic ether isomers are the three positional isomers of phenoxyphenol. These consist of a phenoxy group ($-OC_6H_5$) and a hydroxyl group ($-OH$) substituted on a benzene ring.

The International Union of Pure and Applied Chemistry (IUPAC) nomenclature treats the phenol as the parent compound, with the phenoxy group named as a substituent.^[2] The position of the phenoxy group relative to the hydroxyl group dictates the isomer, leading to ortho (2-), meta (3-), and para (4-) configurations.



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Caption: The three primary aromatic ether isomers of $C_{12}H_{10}O_2$.

Isomer Profiles:

- IUPAC Name: 2-Phenoxyphenol
 - Common Names: o-Phenoxyphenol, 2-Hydroxydiphenyl ether

- CAS Number: 2689-00-1
- IUPAC Name: 3-Phenoxyphenol
 - Common Names: m-Phenoxyphenol, 3-Hydroxydiphenyl ether
 - CAS Number: 713-68-8
- IUPAC Name: 4-Phenoxyphenol[3][4]
 - Common Names: p-Phenoxyphenol, 4-Hydroxydiphenyl ether, Hydroquinone monophenyl ether[4]
 - CAS Number: 831-82-3[3]

Part 2: Physicochemical and Spectroscopic Differentiation

The position of the phenoxy substituent directly influences intermolecular forces and molecular symmetry, leading to distinct physical properties and spectroscopic signatures. Understanding these differences is the basis for developing robust analytical methods for their separation and identification.

Table 1: Comparative Physicochemical Properties of Phenoxyphenol Isomers

Property	2-Phenoxyphenol	3-Phenoxyphenol	4-Phenoxyphenol	Source(s)
Molecular Formula	C ₁₂ H ₁₀ O ₂	C ₁₂ H ₁₀ O ₂	C ₁₂ H ₁₀ O ₂	[3]
Molecular Weight	186.21 g/mol	186.21 g/mol	186.21 g/mol	[3][4]
Melting Point	105-107 °C	56-59 °C	85-86 °C	[4]
Boiling Point	~320 °C	~315 °C	321-322 °C	[4]
LogP (calc.)	3.4	3.4	3.4	[4]

Insight: The significantly higher melting point of the 2- and 4- isomers compared to the 3- isomer is noteworthy. The para-substitution in 4-phenoxyphenol allows for efficient packing into a crystal lattice, increasing its melting point. The ortho-isomer (2-phenoxyphenol) can form a strong intramolecular hydrogen bond between the hydroxyl proton and the ether oxygen, which can also influence its physical properties.

Spectroscopic Fingerprints for Isomer Identification

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The aromatic region (typically 6.8-7.5 ppm) provides the most definitive information. The substitution pattern for each isomer creates a unique set of spin-spin couplings and chemical shifts. The para-isomer will exhibit the most symmetrical, and therefore simplest, splitting pattern in the aromatic region, often appearing as two sets of doublets. The ortho- and meta-isomers will display more complex, overlapping multiplets.
- ^{13}C NMR: The number of unique carbon signals reflects the molecule's symmetry. 4-phenoxyphenol, being the most symmetrical, will have the fewest signals in its ^{13}C NMR spectrum compared to the other two isomers.

2. Mass Spectrometry (MS): Under Electron Ionization (EI), all three isomers will show a prominent molecular ion peak (M^+) at $m/z = 186$. The primary differentiation lies in the relative abundances of fragment ions. While detailed fragmentation pathways are complex, one can anticipate the loss of a phenoxy radical ($\bullet\text{OC}_6\text{H}_5$) or a hydroxyl radical ($\bullet\text{OH}$) as potential fragmentation routes. High-resolution mass spectrometry (HRMS) is essential to confirm the elemental composition of $\text{C}_{12}\text{H}_{10}\text{O}_2$.

3. Infrared (IR) Spectroscopy: All three isomers will exhibit characteristic absorbances for the hydroxyl group (a broad O-H stretch around $3200\text{--}3600\text{ cm}^{-1}$) and the aryl ether linkage (a strong C-O stretch near 1240 cm^{-1}). The key difference lies in the "fingerprint region," specifically the C-H out-of-plane bending bands ($690\text{--}900\text{ cm}^{-1}$), which are highly diagnostic of the benzene ring substitution pattern (ortho, meta, or para).

Part 3: Experimental Protocols for Separation and Identification

A self-validating analytical system relies on orthogonal methods—using techniques that measure different chemical properties to confirm an identity. For phenoxyphenol isomers, the combination of chromatography for separation and mass spectrometry for identification is the gold standard.

Protocol 1: Isomer Separation by Gas Chromatography-Mass Spectrometry (GC-MS)

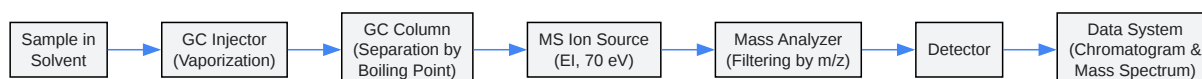
This is the preferred method for analyzing volatile and thermally stable compounds like the phenoxyphenol isomers.

Rationale: The slight differences in boiling points and polarity among the isomers allow for their separation on a gas chromatography column. The mass spectrometer provides definitive identification based on mass-to-charge ratio and fragmentation patterns.

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve 1 mg of the sample mixture in 1 mL of a suitable solvent (e.g., Dichloromethane or Ethyl Acetate).
- **Injection:** Inject 1 μ L of the sample into the GC-MS system equipped with a split/splitless injector.
- **GC Separation:**
 - **Column:** Use a non-polar capillary column, such as a 30 m x 0.25 mm ID, 0.25 μ m film thickness column with a 5% phenyl methylpolysiloxane stationary phase (e.g., DB-5ms or equivalent). This phase separates compounds primarily based on boiling point.
 - **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.
 - **Oven Program:** Start at 150 °C, hold for 1 minute, then ramp at 10 °C/min to 280 °C and hold for 5 minutes. **Causality:** This temperature program ensures that all isomers are eluted efficiently and provides sufficient resolution between them.
- **MS Detection:**

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 400.
- Source Temperature: 230 °C.
- Data Analysis: Identify each isomer by its unique retention time and confirm its identity by comparing the acquired mass spectrum to a reference library (e.g., NIST).



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Caption: A generalized workflow for isomer identification using GC-MS.

Part 4: Relevance in Research and Drug Development

The phenoxyphenol scaffold is a privileged structure in medicinal chemistry and materials science.

- **Building Blocks for Synthesis:** The hydroxyl and ether functionalities provide versatile handles for further chemical modification. They are precursors in the synthesis of more complex molecules, including polymers, agrochemicals, and pharmaceuticals.
- **Pharmacological Significance:** The diphenyl ether motif is present in numerous biologically active compounds. For example, it is a core component of the thyroid hormones (thyroxine and triiodothyronine) and certain antibiotics. The phenoxyphenol isomers themselves have been investigated for antimicrobial and antioxidant properties.
- **Toxicological Context:** While the phenoxyphenols are important chemical building blocks, it is crucial to distinguish them from structurally related compounds with high toxicity. The parent core of polychlorinated dibenzo-p-dioxins (PCDDs), often referred to simply as "dioxins," is dibenzo-p-dioxin.[5][6] Although the unchlorinated parent dibenzo-p-dioxin has the formula $C_{12}H_8O_2$ and is not a direct isomer of phenoxyphenol ($C_{12}H_{10}O_2$), the structural similarity

underscores the importance of unambiguous analytical identification in environmental and toxicological studies.[7][8]

Conclusion

The IUPAC nomenclature provides a systematic framework for naming the C₁₂H₁₀O₂ aromatic ether isomers, with 2-, 3-, and 4-phenoxyphenol being the most prominent examples. Their differentiation is not merely an academic exercise but a practical necessity in research and development. The subtle differences in their chemical structures give rise to distinct physicochemical properties that can be exploited for their separation and identification using standard analytical techniques like GC-MS. For scientists and professionals in drug development, a thorough understanding of these isomers, from their formal names to their analytical signatures, is fundamental to ensuring the quality, safety, and efficacy of their work.

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